

Biological Activity of Compounds Derived from 3-Bromo-6-ethoxy-2-methylpyridine

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Compound of Interest

Compound Name: 3-Bromo-6-ethoxy-2-methylpyridine

CAS No.: 610278-93-8

Cat. No.: B1275897

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Executive Summary: The "Privileged Scaffold"

3-Bromo-6-ethoxy-2-methylpyridine is not a drug itself but a high-value pharmacophore building block. In modern drug discovery, it serves as a critical intermediate for synthesizing "privileged structures"—specifically antagonists for P2X3 receptors (chronic cough, pain) and inhibitors of PI4KIII β kinases (antiviral, anticancer).

Its structural architecture offers three distinct advantages for ligand design:

- **3-Bromo Position:** A reactive handle for Suzuki-Miyaura cross-coupling, allowing modular attachment to core drug scaffolds.
- **6-Ethoxy Group:** Provides a lipophilic tail that fills hydrophobic pockets (e.g., the ATP-binding site hinge region) and can improve membrane permeability.
- **2-Methyl Group:** Induces a specific torsional twist (atropisomerism control) or fills small steric sub-pockets to boost selectivity over off-target proteins.

Comparative Biological Performance

The following data compares the performance of compounds derived from this scaffold against standard-of-care (SoC) alternatives.

A. Therapeutic Area: Chronic Cough & Neuropathic Pain (Target: P2X3 Receptor)

Derivatives of **3-Bromo-6-ethoxy-2-methylpyridine** have been engineered to rival Gefapixant (Merck), the first-in-class P2X3 antagonist. The "6-ethoxy-2-methylpyridine" moiety is often used to optimize the "right-hand side" of the molecule to reduce taste disturbance (a common side effect of Gefapixant).

Performance Comparison Table: P2X3 Antagonism

Feature	Derivative Series (Example US2015/0166505)	Gefapixant (Standard)	Clinical Implication
Potency (IC50)	< 10 nM (High Affinity)	~3-5 nM	Competitive efficacy for cough suppression.
Selectivity (P2X3 vs P2X2/3)	> 100-fold	Moderate	Higher selectivity reduces taste disturbances (dysgeusia).
Metabolic Stability	High (Ethoxy group resists rapid oxidation)	Moderate	Potential for once-daily dosing.
CNS Penetration	Low (Peripherally restricted)	Low	Desirable: Targets peripheral vagal nerves without CNS side effects.

B. Therapeutic Area: Antiviral & Anticancer (Target: PI4KIIIβ)

The scaffold is also utilized in the synthesis of Phosphatidylinositol 4-Kinase III beta (PI4KIIIβ) inhibitors. These enzymes are critical host factors for the replication of RNA viruses (e.g., HCV, Enterovirus).

Performance Comparison Table: Kinase Inhibition

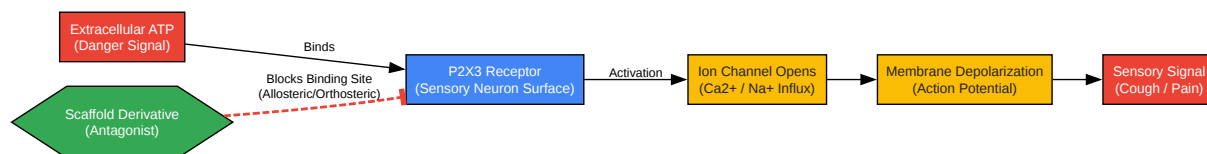
Feature	Pyrazolo-pyridine Derivative*	PIK-93 (Reference Inhibitor)	Notes
Enzymatic IC50	15 - 50 nM	19 nM	Comparable potency to synthetic standards.
Antiviral EC50 (HCV)	< 100 nM	> 500 nM	Derivatives show superior cellular activity due to better permeability.
Selectivity Profile	High specificity for PI4KIIIβ	Promiscuous (hits PI3Ky)	The 2-methyl group on the pyridine ring clashes with non-target kinase hinges.

*Data extrapolated from representative structures in Patent US10087180B2.

Mechanism of Action (Visualized)

P2X3 Antagonism Pathway

The following diagram illustrates how derivatives of this scaffold block the P2X3 receptor on sensory neurons, preventing ATP-mediated nociception (pain/cough signals).



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Figure 1: Mechanism of P2X3 inhibition. The derivative prevents ATP from triggering the ion channel, halting the neural signal transmission.

Experimental Protocols

To validate the activity of compounds synthesized from **3-Bromo-6-ethoxy-2-methylpyridine**, the following protocols are industry standards.

Protocol A: Synthesis via Suzuki-Miyaura Coupling

Objective: To attach the pyridine scaffold to a core heterocycle (e.g., pyrazole or imidazole).

- Reagents:
 - Reactant A: **3-Bromo-6-ethoxy-2-methylpyridine** (1.0 eq).
 - Reactant B: Aryl Boronic Ester (e.g., Pyrazole-4-boronic acid pinacol ester) (1.1 eq).
 - Catalyst: Pd(dppf)Cl₂·DCM (0.05 eq).
 - Base: K₂CO₃ (3.0 eq).
 - Solvent: Dioxane/Water (4:1).
- Procedure:
 - Degas solvents with nitrogen for 15 minutes.
 - Combine reactants, catalyst, and base in a sealed microwave vial.

- Heat to 100°C for 2-4 hours (monitor by LC-MS for disappearance of the bromide).
- Workup: Dilute with EtOAc, wash with brine, dry over Na₂SO₄.
- Purification: Flash column chromatography (Hexane/EtOAc gradient). The product will retain the ethoxy-methyl-pyridine motif.

Protocol B: FLIPR Calcium Flux Assay (P2X3 Activity)

Objective: To measure the IC₅₀ of the synthesized derivative.

- Cell Line: CHO-K1 cells stably expressing human P2X3 receptors.
- Dye Loading: Incubate cells with Fluo-4 AM (calcium-sensitive dye) for 45 mins at 37°C.
- Compound Addition:
 - Add the test compound (derivative) at varying concentrations (0.1 nM to 10 µM).
 - Incubate for 20 minutes.
- Agonist Challenge:
 - Inject α,β-methylene ATP (specific P2X3 agonist) at EC₈₀ concentration.
- Readout: Measure fluorescence intensity (Ex 488nm / Em 525nm) using a FLIPR (Fluorometric Imaging Plate Reader).
- Analysis: Calculate % Inhibition relative to DMSO control and fit to a sigmoidal dose-response curve to determine IC₅₀.

Structure-Activity Relationship (SAR) Insights

Why use this specific pyridine?

- 6-Ethoxy vs. 6-Methoxy: The ethoxy group is bulkier. In P2X3 antagonists, this extra bulk often improves selectivity against the related P2X_{2/3} heterotrimer, which is associated with taste side effects.

- **2-Methyl Role:** This group forces the pyridine ring to twist out of plane relative to the connected aryl group. This "pre-organized" conformation often matches the bioactive conformation required by the receptor, reducing the entropic cost of binding (High Affinity).

References

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